

Proper Handling and Storage of 1,1-Dibromocyclohexane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Dibromocyclohexane

Cat. No.: B1633860

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the proper handling, storage, and safety precautions for **1,1-Dibromocyclohexane**. The information is intended to support laboratory personnel in minimizing risks and ensuring a safe working environment. Due to the limited availability of a specific safety data sheet for **1,1-Dibromocyclohexane**, this guide supplements available data with general best practices for handling halogenated organic compounds.

Chemical and Physical Properties

1,1-Dibromocyclohexane is a geminal dihalide with the molecular formula $C_6H_{10}Br_2$. Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	Reference
Molecular Weight	241.95 g/mol	[1]
Boiling Point	207.7 °C at 760 mmHg	[1]
Density	Not available	
Flash Point	80.8 °C	[1]
Vapor Pressure	0.319 mmHg at 25 °C	[1]
Appearance	Not available	
Solubility	Insoluble in water.	[2]

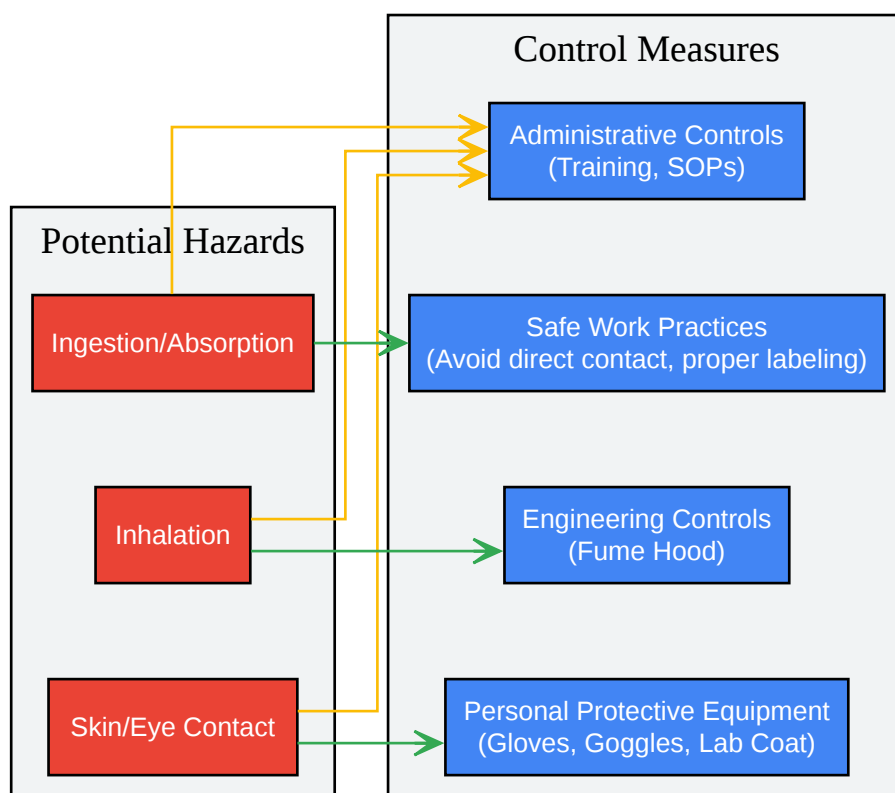
Hazard Identification and Control

While a specific hazard classification for **1,1-Dibromocyclohexane** is not readily available, it should be handled with the same precautions as other organobromine compounds, which can be irritating and harmful.

Potential Hazards:

- Skin and Eye Irritation: Direct contact can cause irritation.
- Respiratory Tract Irritation: Inhalation of vapors may cause irritation.
- Toxicity: While specific toxicity data is unavailable, many halogenated organic compounds are toxic if ingested or absorbed through the skin.

Hazard Control Measures:



[Click to download full resolution via product page](#)

Caption: Hazard Identification and Control Measures.

Safe Handling and Storage Procedures

Adherence to strict handling and storage protocols is crucial to prevent exposure and accidents.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are mandatory.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn. Gloves must be inspected before use and disposed of properly after handling.
- Body Protection: A laboratory coat must be worn.

Engineering Controls

- All work with **1,1-Dibromocyclohexane** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.

General Handling Practices

- Avoid direct contact with skin and eyes.
- Avoid inhalation of vapors.
- Wash hands thoroughly after handling.
- Ensure all containers are properly labeled.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[3]

Experimental Protocols

Synthesis of 1,1-Dibromocyclohexane

A common method for the synthesis of **1,1-Dibromocyclohexane** involves the reaction of cyclohexanone with a brominating agent. While a detailed, peer-reviewed protocol specifically for **1,1-Dibromocyclohexane** is not readily available in the searched literature, a general procedure can be inferred from related syntheses. One possible route involves the use of phosphorus pentabromide.

Disclaimer: The following is a generalized, theoretical procedure and should be thoroughly evaluated and optimized by a qualified chemist before execution.

Objective: To synthesize **1,1-Dibromocyclohexane** from cyclohexanone.

Materials:

- Cyclohexanone

- Phosphorus pentabromide (PBr_5)
- Anhydrous solvent (e.g., dichloromethane)
- Ice bath
- Stirring apparatus
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator

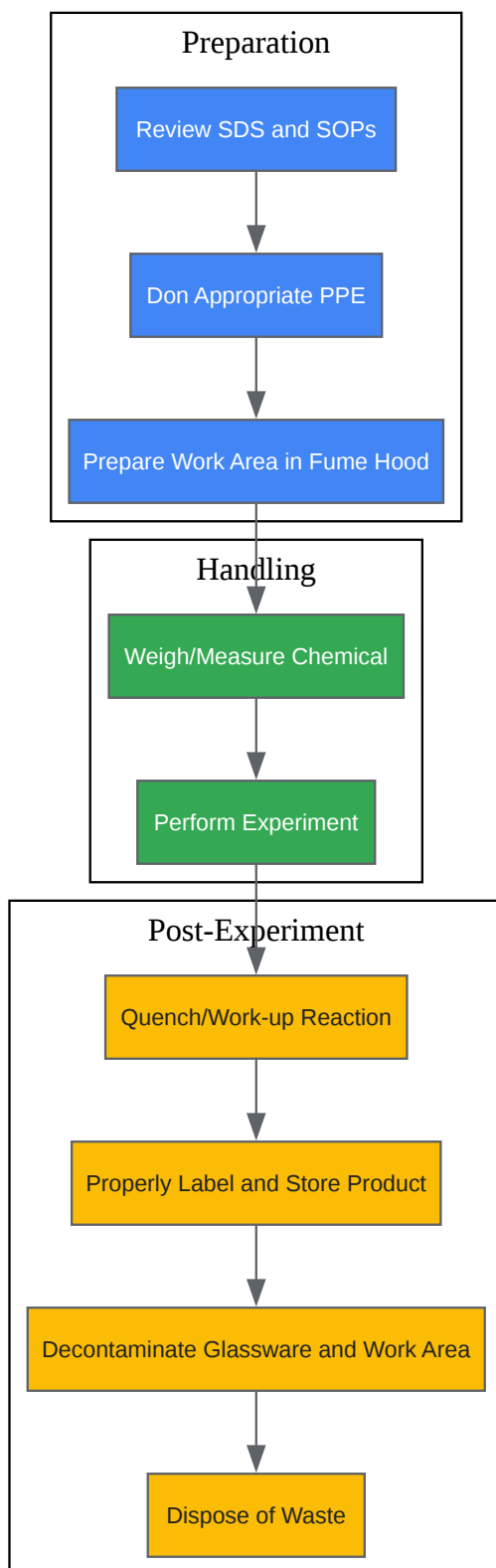
Procedure:

- In a fume hood, equip a round-bottom flask with a stir bar and a dropping funnel.
- Charge the flask with cyclohexanone dissolved in an anhydrous solvent.
- Cool the flask in an ice bath.
- Slowly add a solution of phosphorus pentabromide in the same solvent to the cooled, stirring solution of cyclohexanone.
- After the addition is complete, allow the reaction to stir at a low temperature for a specified time, monitoring the reaction progress by a suitable method (e.g., TLC).
- Upon completion, quench the reaction by carefully adding it to a beaker of ice water.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent.
- Combine the organic layers and wash with a saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over an anhydrous drying agent.

- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **1,1-Dibromocyclohexane**.
- Purify the product as necessary (e.g., by distillation).

Workflow for Safe Handling of 1,1-Dibromocyclohexane

The following diagram outlines a logical workflow for the safe handling of **1,1-Dibromocyclohexane** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Safe Handling Workflow for **1,1-Dibromocyclohexane**.

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spills: In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill with an inert absorbent material. Collect the material into a suitable container for disposal.

This technical guide is intended to provide a foundation for the safe handling and storage of **1,1-Dibromocyclohexane**. It is imperative that all laboratory personnel consult all available safety literature and adhere to their institution's safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. homework.study.com [homework.study.com]
- 2. TRANS-1,2-DIBROMOCYCLOHEXANE synthesis - chemicalbook [chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Proper Handling and Storage of 1,1-Dibromocyclohexane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1633860#proper-handling-and-storage-procedures-for-1-1-dibromocyclohexane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com